

# Spectroscopic Profile of Basketane: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Basketane*  
CAS No.: *5603-27-0*  
Cat. No.: *B15799688*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for the polycyclic alkane, **basketane** (pentacyclo[4.4.0.0<sup>2,5</sup>.0<sup>3,8</sup>.0<sup>4,7</sup>]decane). Due to its highly symmetric and strained cage structure, **basketane** presents a unique spectroscopic profile. This document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols for these analyses.

## Introduction to Basketane

**Basketane** (C<sub>10</sub>H<sub>12</sub>) is a saturated polycyclic hydrocarbon with a cage-like structure that has garnered interest in the field of organic chemistry.<sup>[1][2]</sup> Its rigid framework and significant strain energy result in distinct spectroscopic characteristics. Understanding these properties is crucial for its identification, characterization, and the analysis of its derivatives in various research and development applications.

## Spectroscopic Data Presentation

The following tables summarize the key quantitative spectroscopic data for **basketane**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the high symmetry of the **basketane** molecule, its NMR spectra are relatively simple, showing a limited number of unique proton and carbon environments.<sup>[1]</sup>

Table 1: <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data for **Basketane**

| Nucleus                     | Chemical Shift ( $\delta$ , ppm) | Multiplicity | Protons/Carbons       |
|-----------------------------|----------------------------------|--------------|-----------------------|
| <sup>1</sup> H              | [Data not explicitly found]      | Multiplet    | 4H (CH <sub>2</sub> ) |
| [Data not explicitly found] | Multiplet                        | 8H (CH)      |                       |
| <sup>13</sup> C             | [Data not explicitly found]      | -            | CH <sub>2</sub>       |
| [Data not explicitly found] | -                                | CH           |                       |

Note: Specific chemical shifts for **basketane** are not readily available in the searched literature. The data presented are based on the known symmetrical structure leading to two distinct sets of proton signals and two sets of carbon signals.

## Infrared (IR) Spectroscopy

The IR spectrum of **basketane** is characteristic of a saturated hydrocarbon, notable for the absence of absorptions from functional groups like carbonyls or hydroxyls.<sup>[1]</sup> The strain within the cage structure can lead to slight shifts in the C-H stretching frequencies compared to acyclic alkanes.<sup>[1]</sup>

Table 2: Principal Infrared Absorption Bands for **Basketane**

| Wavenumber (cm <sup>-1</sup> )                          | Intensity   | Assignment              |
|---------------------------------------------------------|-------------|-------------------------|
| 2900-3000                                               | Strong      | C-H stretch (aliphatic) |
| [Specific fingerprint region data not explicitly found] | Medium-Weak | C-H bend, C-C stretch   |

## Mass Spectrometry (MS)

The mass spectrum of **basketane** provides clear evidence of its molecular formula and offers insights into its fragmentation pathways, which are influenced by its strained ring system.<sup>[1]</sup>

Table 3: Mass Spectrometry Fragmentation Data for **Basketane**

| m/z                                               | Relative Intensity | Assignment                                        |
|---------------------------------------------------|--------------------|---------------------------------------------------|
| 132                                               | High               | [M] <sup>+</sup> (Molecular Ion)                  |
| 104                                               | Moderate           | [M - C <sub>2</sub> H <sub>4</sub> ] <sup>+</sup> |
| [Further fragmentation data not explicitly found] |                    |                                                   |

## Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **basketane**.

### NMR Spectroscopy

Objective: To obtain high-resolution <sup>1</sup>H and <sup>13</sup>C NMR spectra to confirm the molecular structure and purity of **basketane**.

Methodology:

- **Sample Preparation:** A small quantity of purified **basketane** is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>) in a standard 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.

- **<sup>1</sup>H NMR Acquisition:**
  - A standard pulse-acquire sequence is utilized.
  - The spectral width is set to cover the expected range for aliphatic protons (e.g., 0-5 ppm).
  - A sufficient number of scans are acquired to achieve a good signal-to-noise ratio.
- **<sup>13</sup>C NMR Acquisition:**
  - A proton-decoupled pulse sequence (e.g., DEPT or APT) is employed to simplify the spectrum and aid in the assignment of carbon types (CH, CH<sub>2</sub>).
  - A wider spectral width is used to encompass the aliphatic carbon region (e.g., 0-70 ppm).
  - A longer acquisition time or a higher number of scans is typically required due to the lower natural abundance of <sup>13</sup>C.
- **Data Processing:** The raw data (Free Induction Decay - FID) is Fourier transformed, phase-corrected, and baseline-corrected. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

## Infrared (IR) Spectroscopy

**Objective:** To identify the characteristic vibrational modes of **basketane** and confirm the absence of functional groups.

**Methodology:**

- **Sample Preparation:** A small amount of solid **basketane** is finely ground with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet using a hydraulic press. Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing the solution onto a salt plate (e.g., NaCl or KBr), and allowing the solvent to evaporate.
- **Instrumentation:** A Fourier-Transform Infrared (FTIR) spectrometer is used.
- **Data Acquisition:**

- A background spectrum of the empty sample compartment (or a pure KBr pellet) is recorded.
- The sample is placed in the spectrometer's beam path.
- The spectrum is typically recorded over the mid-IR range (4000-400  $\text{cm}^{-1}$ ).
- Multiple scans are averaged to improve the signal-to-noise ratio.
- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

## Mass Spectrometry (MS)

Objective: To determine the molecular weight of **basketane** and analyze its fragmentation pattern.

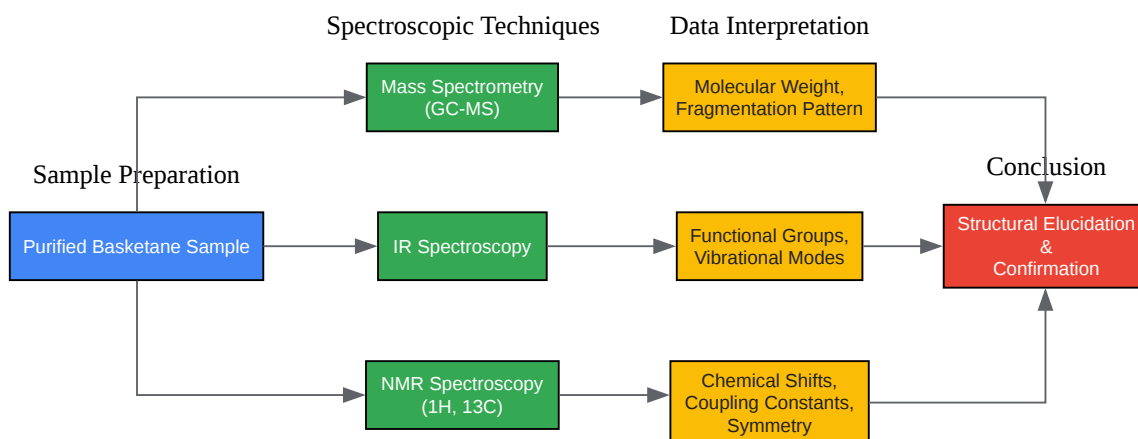
Methodology:

- Sample Introduction: For a volatile solid like **basketane**, Gas Chromatography-Mass Spectrometry (GC-MS) is the preferred method. A dilute solution of **basketane** in a volatile organic solvent (e.g., hexane or dichloromethane) is prepared.
- Gas Chromatography (GC):
  - A small volume of the sample solution is injected into the GC.
  - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., a nonpolar DB-5ms column).
  - A temperature program is used to separate **basketane** from any impurities.
- Mass Spectrometry (MS):
  - As **basketane** elutes from the GC column, it enters the ion source of the mass spectrometer.

- Electron Ionization (EI) is typically used, where the molecules are bombarded with high-energy electrons (e.g., 70 eV) to generate the molecular ion and fragment ions.
- The ions are then separated by their mass-to-charge ratio ( $m/z$ ) in a mass analyzer (e.g., a quadrupole).
- A detector records the abundance of each ion.
- Data Analysis: The resulting mass spectrum is a plot of relative ion abundance versus  $m/z$ . The molecular ion peak is identified, and the fragmentation pattern is analyzed to deduce structural information.

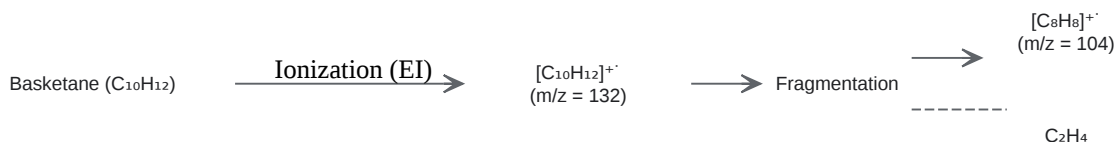
## Visualizations

The following diagrams illustrate the logical workflow of the spectroscopic analysis and a key fragmentation pathway of **basketane**.



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Caption: Workflow for the spectroscopic analysis of **basketane**.



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Caption: Key fragmentation pathway of **basketane** in mass spectrometry.

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## References

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- 2. [Basketane - Wikipedia](https://en.wikipedia.org/wiki/Basketane) [en.wikipedia.org]
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